

1,4-Dimethoxynaphthalene molecular weight and formula

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Compound of Interest

Compound Name: 1,4-Dimethoxynaphthalene

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An In-Depth Technical Guide to 1,4-Dimethoxynaphthalene

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **1,4-dimethoxynaphthalene**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1,4-Dimethoxynaphthalene is an aromatic ether derivative of naphthalene. Its core physicochemical properties are summarized in the table below, providing essential data for laboratory and research applications.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ O ₂ [1] [2] [3]
Molecular Weight	188.22 g/mol [1] [2] [3]
IUPAC Name	1,4-dimethoxynaphthalene [1] [2]
CAS Number	10075-62-4 [1] [2] [3]
Appearance	White to cream crystals or powder [4]
Melting Point	86-90 °C [2]
Boiling Point	317.6 °C
Flash Point	86 °C
SMILES	COc1=CC=C(C2=CC=CC=C21)OC [1] [2]
InChI Key	FWWRTYBQQDXLDD-UHFFFAOYSA-N [1] [2]

Experimental Protocols

The synthesis of **1,4-dimethoxynaphthalene** can be achieved through various methods. A common and effective laboratory-scale protocol involves the reduction of 1,4-naphthoquinone followed by methylation.

Synthesis of **1,4-Dimethoxynaphthalene** from 1,4-Naphthoquinone

This protocol is based on the reduction of 1,4-naphthoquinone to 1,4-dihydroxynaphthalene, which is then methylated.

Materials:

- 1,4-Naphthoquinone
- Tin(II) chloride (SnCl₂)
- Hydrochloric acid (HCl)
- Dimethyl sulfate ((CH₃)₂SO₄)

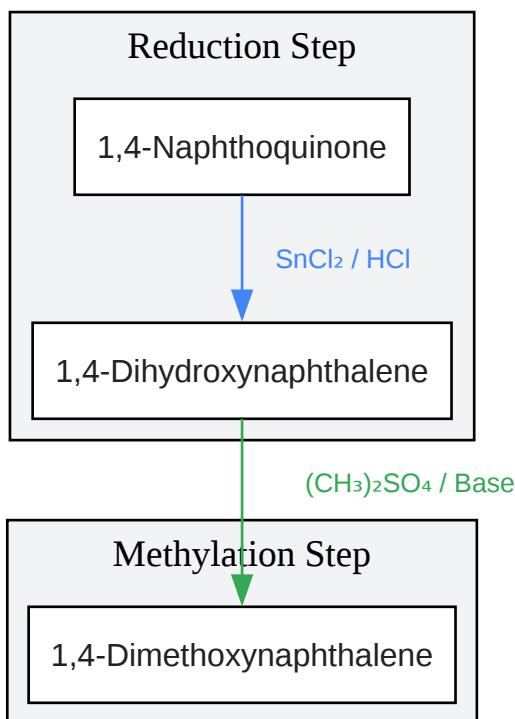
- Sodium hydroxide (NaOH) or another suitable base
- Appropriate organic solvents (e.g., ethanol, diethyl ether)

Procedure:

- Reduction of 1,4-Naphthoquinone:
 - In a round-bottom flask, dissolve 1,4-naphthoquinone in a suitable solvent such as ethanol.
 - Add a solution of tin(II) chloride in concentrated hydrochloric acid dropwise to the naphthoquinone solution while stirring.
 - Continue stirring the mixture at room temperature until the reaction is complete, which can be monitored by the disappearance of the yellow color of the quinone.
 - The resulting product, 1,4-dihydroxynaphthalene, can be isolated by filtration and washing.
- Methylation of 1,4-Dihydroxynaphthalene:
 - Dissolve the obtained 1,4-dihydroxynaphthalene in a suitable solvent in a reaction vessel.
 - Under mild basic conditions, add dimethyl sulfate to the solution. The base, such as sodium hydroxide, facilitates the deprotonation of the hydroxyl groups, making them more nucleophilic for the methylation reaction.[5]
 - The reaction mixture is typically stirred at room temperature or slightly elevated temperatures to ensure complete methylation.
 - Upon completion, the reaction mixture is worked up by extraction with an organic solvent and subsequent purification of the crude product.
- Purification:
 - The crude **1,4-dimethoxynaphthalene** can be purified by recrystallization from a suitable solvent or by column chromatography to yield a pure product.

Illustrative Workflow

The following diagram illustrates the synthetic pathway from 1,4-naphthoquinone to **1,4-dimethoxynaphthalene**.



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Caption: Synthesis of **1,4-Dimethoxynaphthalene**.

Applications in Research and Development

1,4-Dimethoxynaphthalene serves as a valuable intermediate in organic synthesis. It is utilized in the preparation of more complex molecules, including precursors for antibiotics and other biologically active compounds. For instance, it has been used in the synthesis of 1,7-dideoxy-3-demethylprekinamycin and 3-acetoxy-2-bromo-**1,4-dimethoxynaphthalene**. Its chemical structure also makes it a subject of interest in studies involving aromatic hydrocarbons and their derivatives.

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